magnetic properties of potassium tetraperoxochromate

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Compound of Interest

Compound Name:	*potassium tetraperoxochromate*
CAS No.:	*12331-76-9*
Cat. No.:	*B1173445*

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An in-depth technical guide on the magnetic properties of **potassium tetraperoxochromate** (K3Cr(O2)4) is presented for researchers, scientists, and drug development professionals. This guide synthesizes available data, details experimental methodologies, and provides a visual workflow for the characterization of this inorganic compound.

Core Magnetic Properties

Potassium tetraperoxochromate(V), $K_3[Cr(O_2)_4]$, is a red-brown solid that is a rare example of a compound containing chromium in the +5 oxidation state.[1][2][3] Its magnetic behavior is of significant interest due to the Cr(V) center, which possesses a $3d^1$ electron configuration, rendering the compound paramagnetic.[1] At low temperatures, antiferromagnetic exchange interactions are observed between the Cr^{5+} ions.[4]

Data Presentation

The magnetic characteristics of **potassium tetraperoxochromate** have been quantified through various experimental techniques, and the key data are summarized in the table below.

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Magnetic Property	Value	Experimental Technique
Magnetic Susceptibility		
Curie-Weiss Temperature (θ)	-2.7 K	Magnetic Susceptibility
Diamagnetic Contribution (χd)	-1.5 x 10^{-4} cm^3/mol	Magnetic Susceptibility
Antiferromagnetic Ordering Temp. (TN)	0.38 K	Specific Heat Measurement
Electron Paramagnetic Resonance (EPR)		
Powdered Sample in K_3NbO_8		
g∥	1.9428 ± 0.0005	EPR
g⊥	1.9851 ± 0.0005	EPR
A∥(^{53}Cr)	+(36.3 ± 0.5) x 10^{-4} cm^{-1}	EPR
A⊥(^{53}Cr)	+(11 ± 1) x 10^{-4} cm^{-1}	EPR
Aqueous Solution		
giso	1.9712 ± 0.0005	EPR
^{53}Aiso	(18.6 ± 0.5) x 10^{-4} cm^{-1}	EPR
Exchange Interaction		
Exchange Coupling Constant (J)	1.35 K	Magnetic Susceptibility / EPR
Dipolar Field (Hp)	160 G	EPR

Table 1: Summary of Quantitative Magnetic Data for **Potassium Tetraperoxochromate**(V).

Experimental Protocols

The elucidation of the magnetic properties of **potassium tetraperoxochromate** relies on precise synthesis and characterization methods.

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Synthesis of **Potassium Tetraperoxochromate(V)**

The synthesis of $K_3[Cr(O_2)_4]$ is typically achieved through the reaction of a chromium(VI) source with hydrogen peroxide under alkaline conditions at reduced temperatures.[2]

Materials:

- Potassium chromate (K_2CrO_4)
- 30% Hydrogen peroxide (H_2O_2)
- Potassium hydroxide (KOH)
- Distilled water
- Ice bath

Procedure:

- An alkaline solution of potassium chromate is prepared by dissolving K_2CrO_4 and KOH in distilled water.
- The solution is cooled to 0 °C in an ice bath.
- Pre-cooled 30% hydrogen peroxide is added dropwise to the stirred, cold alkaline chromate solution.
- The reaction is maintained at 0 °C, leading to the precipitation of dark red-brown crystals of $K_3[Cr(O_2)_4]$.
- The product is isolated by filtration, washed sequentially with ice-cold distilled water, ethanol, and diethyl ether.
- The final product is dried under vacuum.

Magnetic Susceptibility Measurements

Temperature-dependent magnetic susceptibility measurements are crucial for determining the nature of magnetic ordering and are typically performed using a SQUID magnetometer.

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Instrumentation:

- Superconducting Quantum Interference Device (SQUID) Magnetometer

Procedure:

- A powdered sample of $K_3[Cr(O_2)_4]$ is loaded into a gelatin capsule or a similar sample holder with known diamagnetic properties.
- The sample is placed within the SQUID magnetometer.
- The magnetic moment is measured as a function of temperature, typically from approximately 2 K to 350 K, under a constant applied magnetic field.
- The raw data are corrected for the diamagnetic contributions from the sample holder and the core electrons of the compound.
- The molar magnetic susceptibility (χM) is then analyzed by plotting $1/\chi M$ versus temperature (T) and fitting the linear portion of the curve to the Curie-Weiss law, $\chi M = C / (T - \theta)$, to extract the Curie constant (C) and the Weiss temperature (θ).

Electron Paramagnetic Resonance (EPR) Spectroscopy

EPR spectroscopy provides detailed information about the electronic environment of the unpaired electron in the Cr(V) center.

Instrumentation:

- EPR Spectrometer (e.g., X-band)
- Cryostat for variable temperature measurements
- Goniometer for single-crystal studies

Procedure:

- Powdered Sample: A small quantity of powdered $K_3[Cr(O_2)_4]$, often diluted in a diamagnetically isomorphic host such as K_3NbO_8 to minimize spin-spin interactions, is

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placed in a quartz EPR tube. The spectrum is recorded at a fixed microwave frequency while sweeping the external magnetic field.

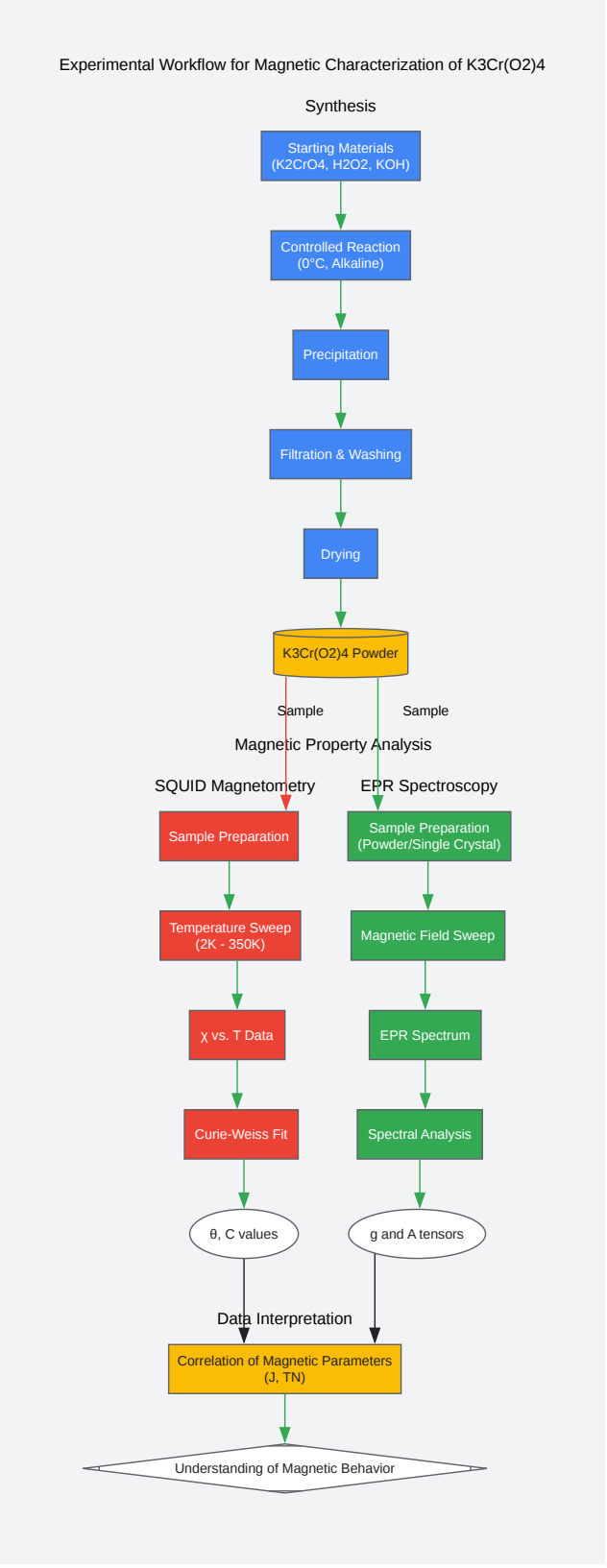
- Single Crystal: A single crystal of the compound is mounted on a goniometer, which allows for the precise rotation of the crystal within the magnetic field. EPR spectra are recorded at various orientations to determine the anisotropy of the g-tensor and hyperfine coupling tensor.

- The resulting spectra are analyzed to determine the principal g-values ($g_\parallel$ and $g_\perp$) and the hyperfine coupling constants ($A_\parallel$ and $A_\perp$).

Mandatory Visualization

The logical flow of the experimental procedures for characterizing the magnetic properties of **potassium tetraperoxochromate** is depicted in the following diagram.

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Caption: Experimental workflow for the synthesis and magnetic characterization of K3Cr(O2)4.

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